

# An In-depth Technical Guide to Isodecyl Benzoate

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## Compound of Interest

Compound Name: *Isodecyl benzoate*

Cat. No.: *B055380*

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CAS Number: 131298-44-7

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isodecyl benzoate**, a versatile organic ester. The document details its chemical and physical properties, synthesis, analytical methods, and key applications, with a focus on its relevance in material science and its potential as an excipient in topical pharmaceutical formulations.

## Chemical Identity and Physicochemical Properties

**Isodecyl benzoate** is the ester of isodecyl alcohol and benzoic acid. It is a clear, oil-soluble liquid known for its excellent solvency, emollient properties, and compatibility with a wide range of polymers and cosmetic ingredients.

Table 1: Chemical Identifiers for **Isodecyl Benzoate**

Identifier	Value
CAS Number	131298-44-7
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O <sub>2</sub>
Molecular Weight	262.39 g/mol
IUPAC Name	8-methylnonyl benzoate
Synonyms	Benzoic acid, C9-11-branched alkyl esters; Benzoic acid, isodecyl ester
InChI Key	HNDYULRADYGBDU-UHFFFAOYSA-N
Canonical SMILES	<chem>CC(C)CCCCCCCOC(=O)C1=CC=CC=C1</chem>

Table 2: Physicochemical Properties of **Isodecyl Benzoate**

Property	Value	Reference
Appearance	Clear, low-viscosity liquid	[1]
Boiling Point	161 °C @ 5 mm Hg	[2]
Density	0.954 g/mL at 25 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.49	[2]
Flash Point	>230 °F (>110 °C)	[2]
Water Solubility	68.6 µg/L at 20 °C	[2]
Vapor Pressure	0.008 Pa at 25 °C	[2]
LogP	6.1 at 21 °C	[2]

## Synthesis and Purification

The primary industrial method for producing **isodecyl benzoate** is through the esterification of benzoic acid with isodecyl alcohol.[3] This reaction is typically catalyzed by an acid and involves the removal of water to drive the equilibrium towards the product side.[3]

Objective: To synthesize **isodecyl benzoate** from benzoic acid and isodecyl alcohol.

Materials:

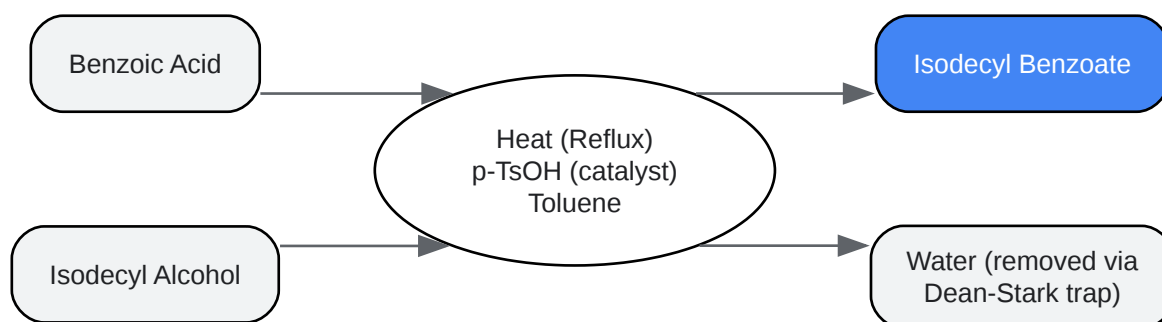
- Benzoic Acid
- Isodecyl Alcohol (typically a mixture of branched-chain isomers)
- Acid Catalyst (e.g., p-Toluenesulfonic acid (p-TsOH), sulfuric acid, or a titanium catalyst like tetrabutyl titanate)[3][4]
- Toluene (for azeotropic removal of water)
- 5% Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated Sodium Chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Dean-Stark apparatus, reflux condenser, heating mantle, separatory funnel, rotary evaporator.

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark trap and reflux condenser, combine benzoic acid (1.0 eq), isodecyl alcohol (1.2 eq), a catalytic amount of p-TsOH (0.02 eq), and toluene.
- **Esterification:** Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap. Continue the reaction until no more water is collected, indicating the reaction is complete.
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with 5%  $\text{NaHCO}_3$  solution (to neutralize the acid catalyst), water, and brine.[3]
- **Drying and Concentration:** Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate the filtrate using a rotary evaporator to remove the toluene and excess isodecyl

alcohol.

- Purification: The crude **isodecyl benzoate** can be further purified by vacuum distillation to yield the final high-purity product.[3]



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**Caption:** Synthesis of **Isodecyl Benzoate** via Fischer Esterification.

## Applications in Material Science: PVC Plasticizer

**Isodecyl benzoate** is an effective plasticizer for polyvinyl chloride (PVC) and other polymers. [3] It enhances flexibility, workability, and durability by inserting its bulky, hydrophobic molecules between polymer chains, which reduces intermolecular forces and lowers the glass transition temperature (T<sub>g</sub>).[3]

Objective: To determine the plasticizing efficiency of **isodecyl benzoate** in a flexible PVC formulation using tensile testing (adapted from ASTM D2284).[5]

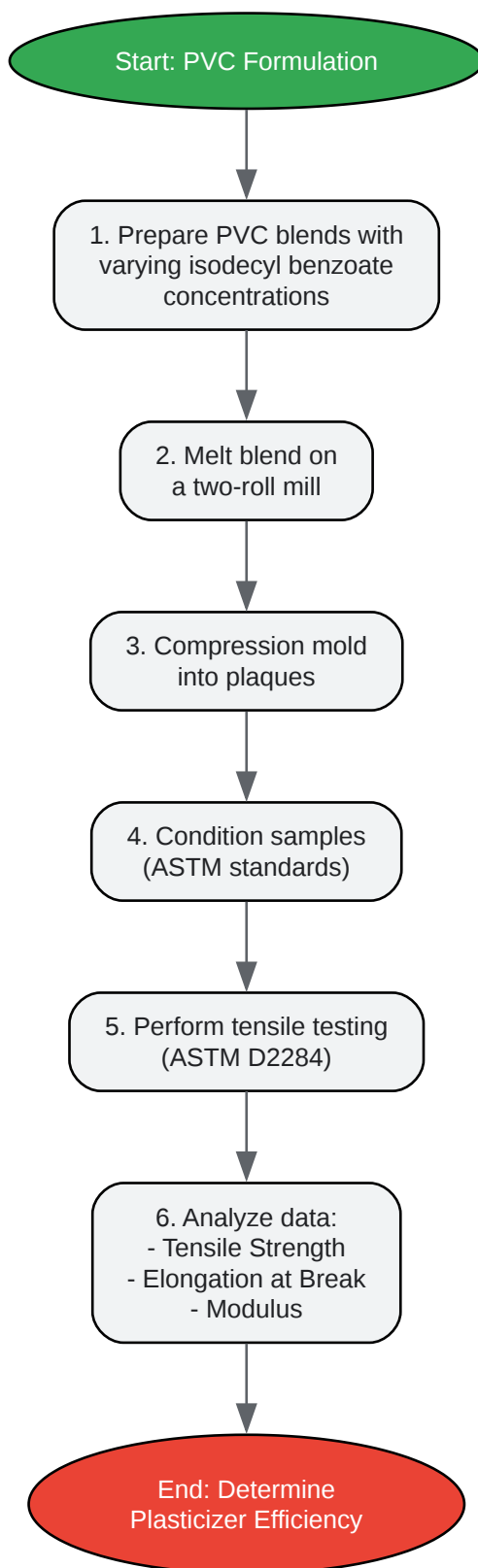
Materials:

- PVC resin
- **Isodecyl benzoate**
- Thermal stabilizer
- Two-roll mill or similar melt-blending equipment
- Compression molder

- Tensile testing machine (e.g., Instron)
- Dumbbell-shaped die for sample cutting

Procedure:

- **Formulation:** Prepare several PVC formulations with varying concentrations of **isodecyl benzoate** (e.g., 30, 40, 50 parts per hundred of resin, phr). A control formulation with a standard plasticizer like DINP can also be prepared for comparison.
- **Melt Blending:** Blend the PVC resin, plasticizer, and stabilizer on a two-roll mill at a temperature suitable for PVC processing (e.g., 160-170 °C) until a homogeneous sheet is formed.
- **Sample Preparation:** Press the milled sheets into plaques of a specified thickness using a compression molder.[\[5\]](#)
- **Conditioning:** Condition the plaques in a controlled environment (e.g.,  $23 \pm 2$  °C,  $50 \pm 5\%$  relative humidity) for at least 24 hours.[\[5\]](#)
- **Tensile Testing:** Cut dumbbell-shaped specimens from the conditioned plaques. Perform tensile testing on the specimens to measure tensile strength, elongation at break, and modulus of elasticity.[\[5\]](#)
- **Data Analysis:** Compare the tensile properties of the different formulations. Higher elongation at break and lower modulus typically indicate greater plasticizing efficiency.



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**Caption:** Experimental workflow for evaluating plasticizer performance.

## Applications in Cosmetics and Topical Formulations

In cosmetic and personal care products, **isodecyl benzoate** functions as an emollient, solvent, and texture enhancer.<sup>[6]</sup> Its low viscosity and non-oily feel contribute to a desirable sensory profile in skin lotions, sunscreens, and color cosmetics.<sup>[1][7]</sup> For drug development professionals, these properties are highly relevant for topical drug delivery systems. As a solvent, it can help solubilize active pharmaceutical ingredients (APIs) and enhance their dispersion within a formulation.<sup>[6]</sup> Its emollient nature can improve skin hydration and may facilitate the penetration of APIs across the stratum corneum.

Objective: To assess the performance of a topical formulation containing **isodecyl benzoate** through instrumental and sensory analysis.

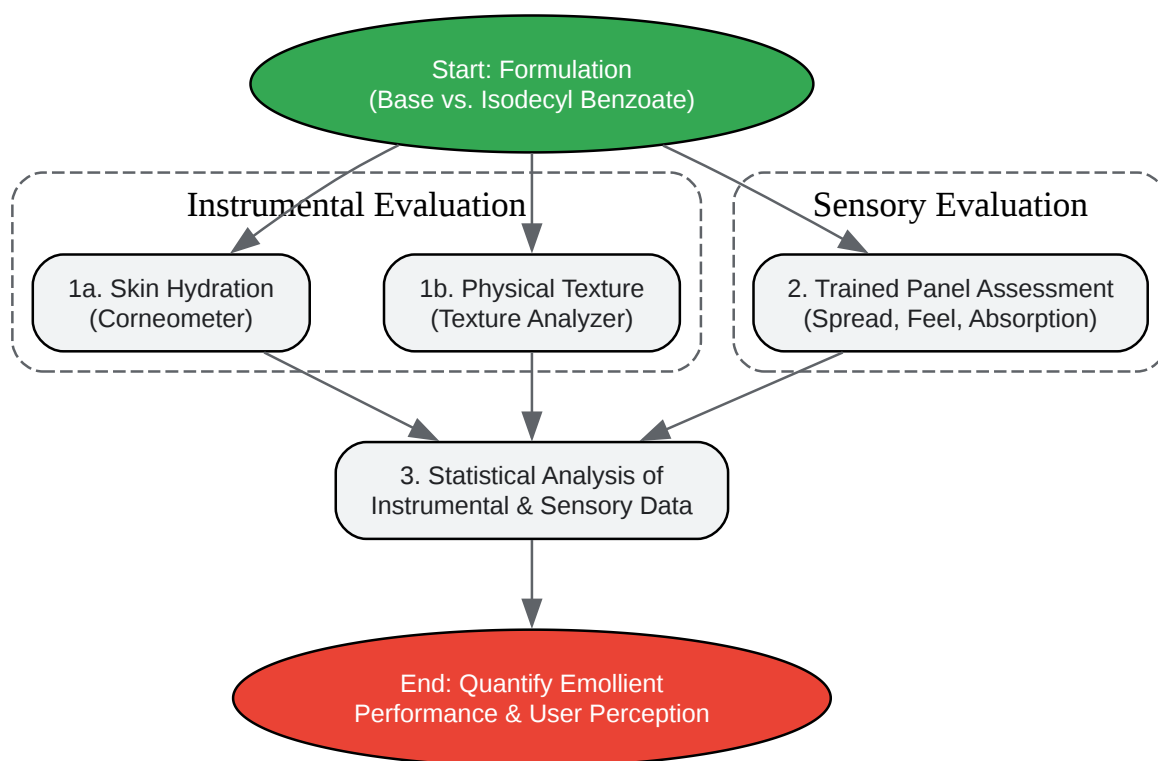
Materials:

- Base cream/lotion formulation
- **Isodecyl benzoate**
- Corneometer (for skin hydration measurement)
- Texture Analyzer (for spreadability and stickiness)
- Human volunteer panel for sensory evaluation

Procedure:

- Formulation: Prepare a base formulation and an active formulation containing a certain percentage of **isodecyl benzoate**.
- Instrumental Analysis - Hydration: Recruit volunteers and designate test sites on their forearms. Measure baseline skin hydration using a Corneometer. Apply a standardized amount of the test and base formulations to the respective sites. Measure skin hydration at set time intervals (e.g., 1, 2, 4, 8 hours) to determine the effect on skin moisture.<sup>[8][9]</sup>
- Instrumental Analysis - Texture: Use a texture analyzer to measure the firmness, stickiness, and spreadability of the formulations.<sup>[10]</sup> This provides objective data on the physical properties imparted by **isodecyl benzoate**.

- **Sensory Evaluation:** Provide coded samples of the base and test formulations to a trained sensory panel. Panelists will evaluate attributes such as ease of spreading, absorption, oiliness, and after-feel on a standardized scale.[8]
- **Data Analysis:** Statistically analyze the data from the Corneometer, texture analyzer, and sensory panel to quantify the impact of **isodecyl benzoate** on the formulation's performance and user perception.



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**Caption:** Workflow for evaluating **isodecyl benzoate** as an emollient.

## Safety and Handling

**Isononyl benzoate** is generally considered to have a low order of toxicity. However, as with any chemical, appropriate safety precautions should be observed.

Table 3: Hazard and Safety Information



Hazard Type	Information
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Personal Protective Equipment	Safety glasses, chemical-resistant gloves, and lab coat. Use in a well-ventilated area.
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials. Keep container tightly closed.

Note: This information is a summary. Always consult the full Safety Data Sheet (SDS) before handling.

## Conclusion

**Isodecyl benzoate** (CAS No. 131298-44-7) is a high-performance ester with well-documented utility as a plasticizer in the polymer industry and as an emollient and solvent in the cosmetics sector. Its favorable physicochemical properties—such as high solvency, low viscosity, and a pleasant sensory profile—suggest its potential as a valuable excipient in the development of topical and transdermal drug delivery systems. Further research into its ability to enhance the solubility and skin permeation of active pharmaceutical ingredients is warranted. The experimental protocols provided herein offer a framework for the synthesis and evaluation of **isodecyl benzoate** in various research and development contexts.

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